

# Application Note: Quantification of 25-Hydroxycholecalciferol in Serum Using LC-MS/MS

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## Compound of Interest

Compound Name: 25-Hydroxycholecalciferol

Cat. No.: B118730

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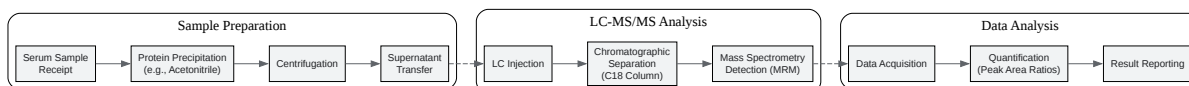
## Introduction

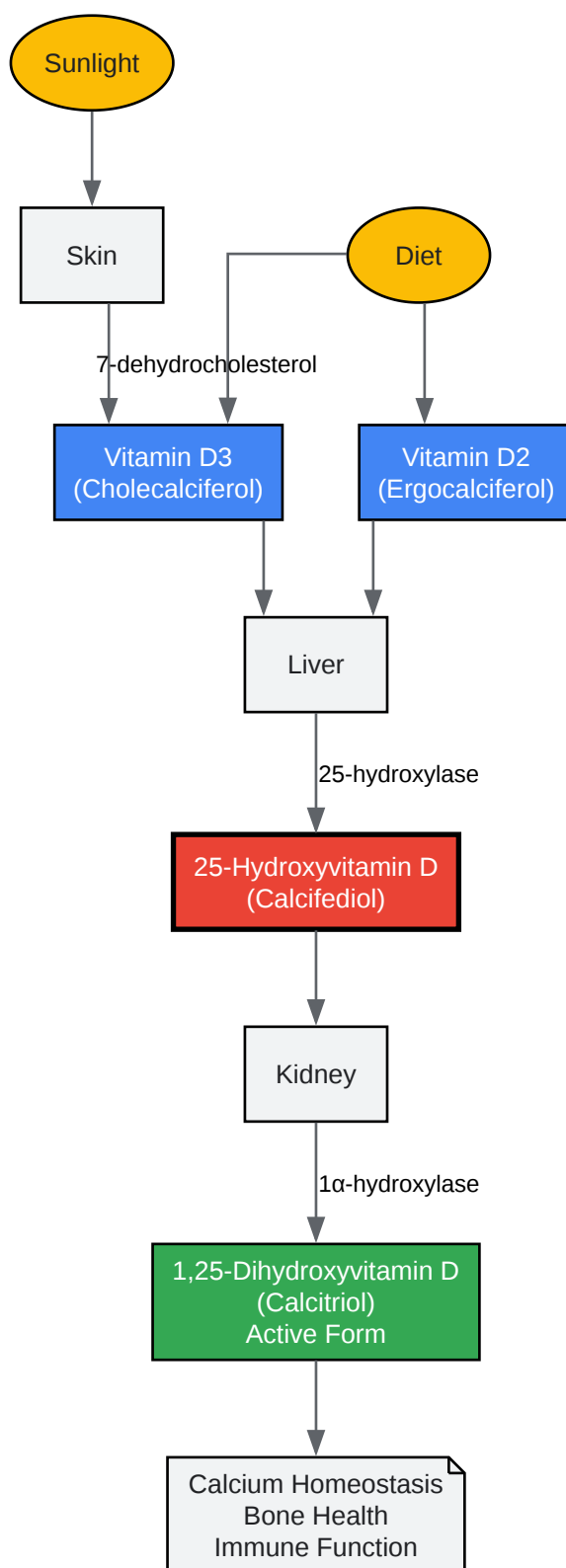
The accurate measurement of **25-hydroxycholecalciferol** (25(OH)D3) and 25-hydroxyergocalciferol (25(OH)D2), the primary circulating forms of vitamin D, is crucial for assessing vitamin D status in patients. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for this analysis due to its high sensitivity and specificity, allowing for the accurate quantification of both 25(OH)D2 and 25(OH)D3. This application note provides a detailed protocol for the quantification of **25-hydroxycholecalciferol** in human serum using LC-MS/MS, intended for researchers, scientists, and drug development professionals.

The method described herein involves a straightforward sample preparation procedure followed by rapid chromatographic separation and sensitive detection using a triple quadrupole mass spectrometer. This approach enables reliable determination of 25(OH)D concentrations across a clinically relevant range.

## Experimental Protocols

A generalized workflow for the quantification of **25-hydroxycholecalciferol** in serum using LC-MS/MS is depicted below.





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